

Spectrophotometric Determination of Nortriptyline Hydrochloride: Application Notes and Protocols

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Compound of Interest

Compound Name: *Nortropine hydrochloride*

Cat. No.: *B1679973*

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This document provides detailed application notes and experimental protocols for the quantitative determination of Nortriptyline hydrochloride (NOR), a tricyclic antidepressant, using various spectrophotometric methods. These methods are essential for quality control in pharmaceutical formulations and for research purposes.

Direct UV-Visible Spectrophotometry

This is a straightforward and rapid method for the quantification of NOR in bulk and pharmaceutical dosage forms. The method relies on the inherent UV absorbance of the nortriptyline molecule.

Application Note:

Direct UV-Vis spectrophotometry is suitable for the routine analysis of pure NOR and its formulations where interference from excipients is minimal at the analytical wavelength. The choice of solvent can influence the absorption maximum.

Experimental Protocol:

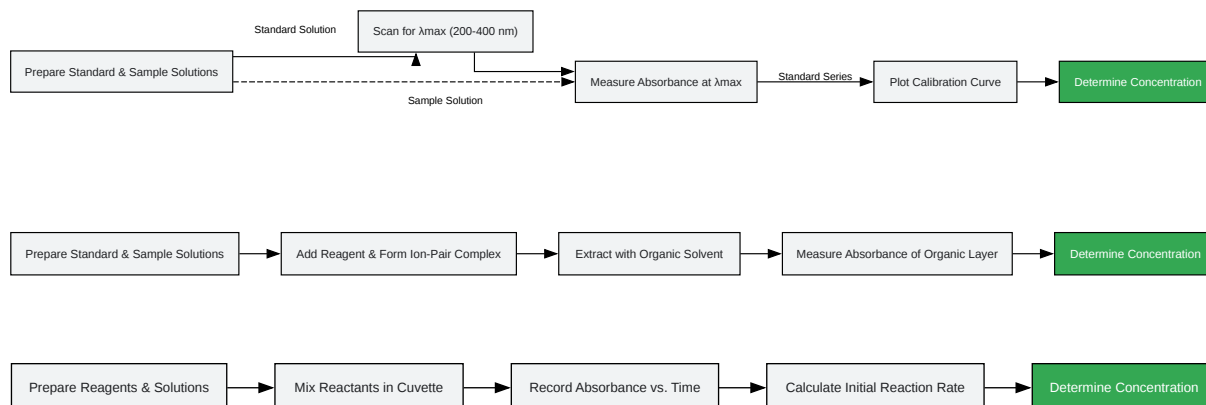
- Apparatus: A double beam UV-Visible spectrophotometer with 1 cm quartz cuvettes.
- Reagents and Solutions:

- Solvent: Acetonitrile, Methanol, or distilled water.[1][2]
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of Nortriptyline hydrochloride and dissolve it in 100 mL of the chosen solvent.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to obtain concentrations in the linear range (e.g., 4-14 µg/mL in acetonitrile).[1]
- Procedure:
 - Scan the working standard solution over the wavelength range of 200-400 nm to determine the absorption maximum (λ_{max}). The λ_{max} is typically observed around 239-240 nm.[1][2]
 - Measure the absorbance of the standard solutions at the determined λ_{max} against a solvent blank.
 - Plot a calibration curve of absorbance versus concentration.
 - For the assay of pharmaceutical formulations, an amount of powdered tablets equivalent to a known weight of NOR is dissolved in the solvent, filtered, and diluted to fall within the calibration range. The absorbance is then measured, and the concentration is determined from the calibration curve.[1]

Quantitative Data Summary:

Method	Solvent	λ_{max} (nm)	Linearity Range (µg/mL)	Reference
Direct UV-Vis	Acetonitrile	240	4-14	[1]
Direct UV-Vis	Methanol	239	2-12	[3][4]
Direct UV-Vis	Distilled Water	239	2-24	[2]
Area Under Curve	DMSO	200-400	5-25	[5][6]

Workflow Diagram:



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